

# literature review of 2-Fluoro-5-methoxyphenylboronic acid applications

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## Compound of Interest

Compound Name: *2-Fluoro-5-methoxyphenylboronic acid*  
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An In-depth Technical Guide to the Applications of **2-Fluoro-5-methoxyphenylboronic acid**

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## Introduction

**2-Fluoro-5-methoxyphenylboronic acid** is a versatile organoboron compound that has emerged as a crucial building block in modern organic synthesis. Its unique electronic properties, stemming from the presence of both an electron-withdrawing fluorine atom and an electron-donating methoxy group on the phenyl ring, make it a highly valuable reagent, particularly in the construction of complex molecular architectures for pharmaceutical and materials science applications. This technical guide provides a comprehensive overview of the applications of **2-Fluoro-5-methoxyphenylboronic acid**, with a focus on its role in Suzuki-Miyaura cross-coupling reactions for the synthesis of bioactive molecules. We will delve into detailed experimental protocols, present quantitative data in structured tables, and visualize key processes and pathways to offer a practical resource for professionals in the field.

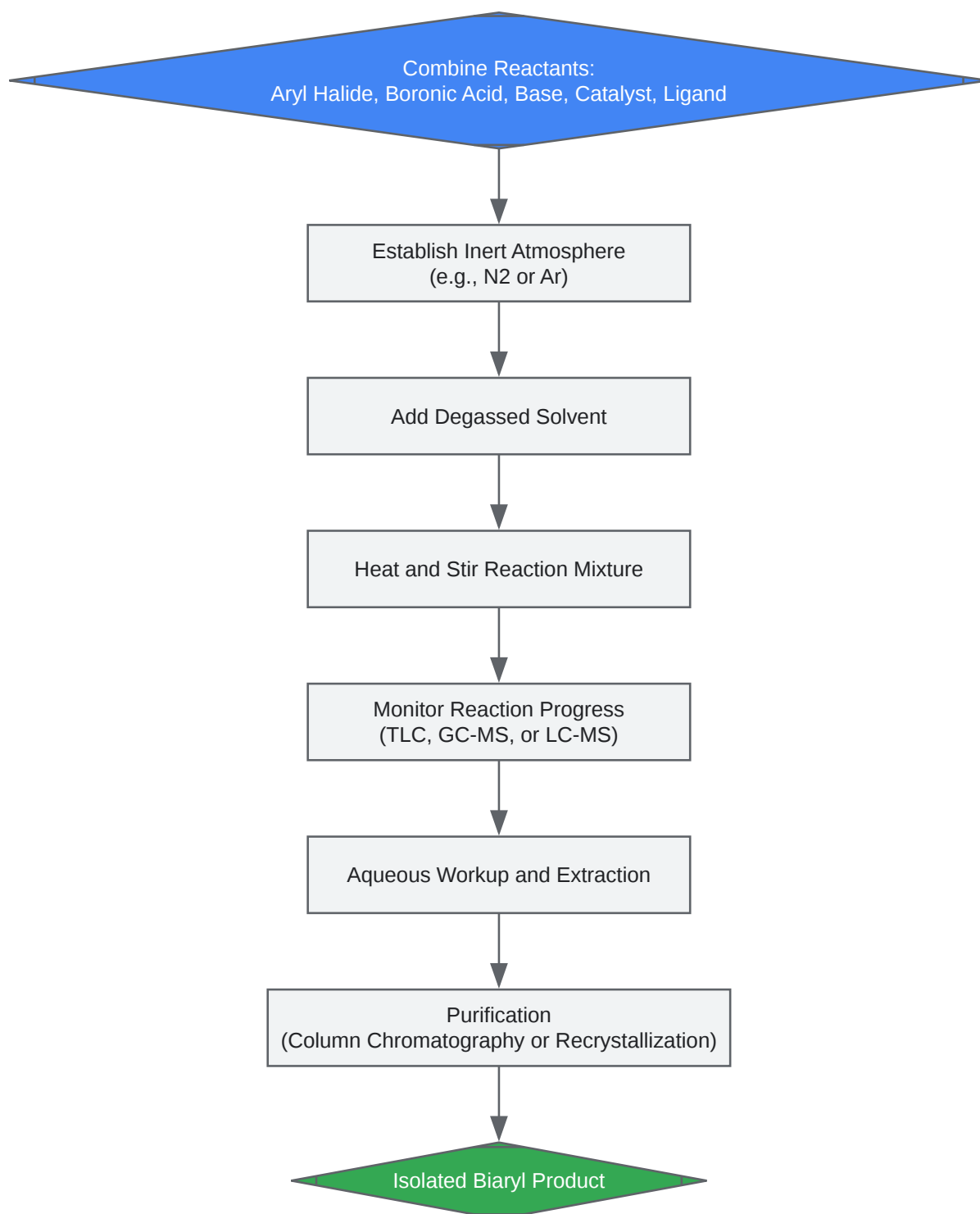
## Core Application: The Suzuki-Miyaura Cross-Coupling Reaction

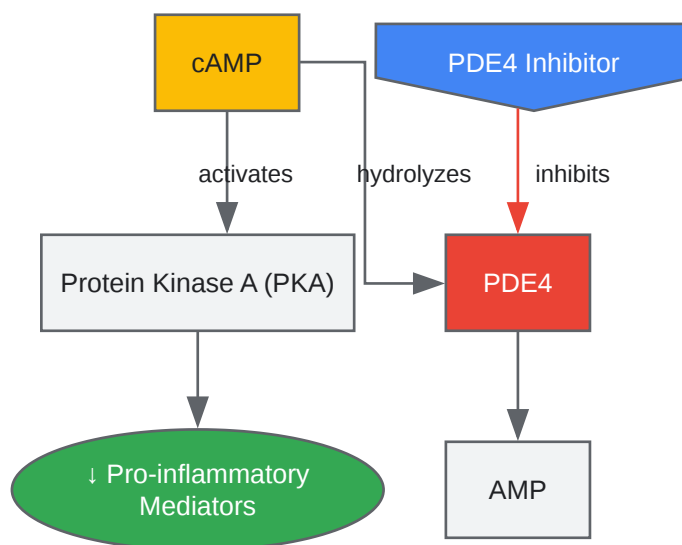
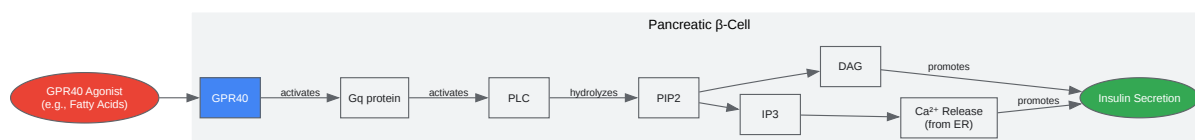
The Suzuki-Miyaura cross-coupling reaction is a cornerstone of modern organic chemistry, enabling the formation of carbon-carbon bonds between  $sp^2$ -hybridized carbon atoms. This

palladium-catalyzed reaction joins an organoboron compound (like **2-Fluoro-5-methoxyphenylboronic acid**) with an organohalide or triflate. Its popularity stems from its mild reaction conditions, tolerance of a wide range of functional groups, and the commercial availability and low toxicity of its reagents.

The catalytic cycle of the Suzuki-Miyaura reaction generally involves three key steps: oxidative addition of the organohalide to the Pd(0) catalyst, transmetalation of the organoboron species to the palladium complex, and reductive elimination to form the desired biaryl product and regenerate the Pd(0) catalyst.







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